

(R)-Bromoenol Lactone (CAS: 478288-90-3): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Bromoenol lactone

Cat. No.: B564792

[Get Quote](#)

An in-depth examination of the synthesis, mechanism of action, and experimental applications of the selective iPLA2 γ inhibitor, **(R)-Bromoenol lactone**.

Introduction

(R)-Bromoenol lactone ((R)-BEL) is a chiral molecule identified as a potent, irreversible, and mechanism-based inhibitor of calcium-independent phospholipase A2 gamma (iPLA2 γ).^{[1][2][3][4]} Its selectivity for the γ isoform over the β isoform of iPLA2 makes it a valuable tool for investigating the specific roles of this enzyme in various cellular processes. This guide provides a comprehensive overview of (R)-BEL, including its chemical properties, biological activity, and detailed experimental protocols for its application in research.

Chemical and Physical Properties

(R)-Bromoenol lactone is a compound with the molecular formula C₁₆H₁₃BrO₂ and a molecular weight of 317.18 g/mol.^[5] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **(R)-Bromoenol Lactone**

Property	Value	Source
CAS Number	478288-90-3	[1][2][3][4][5][6]
Molecular Formula	C16H13BrO2	[2][3][5]
Molecular Weight	317.18 g/mol	[5][6]
IUPAC Name	(3R,6E)-6-(bromomethylidene)-3-(naphthalen-1-yl)oxan-2-one	[5]
Synonyms	(R)-BEL	[2][5]
Purity	≥98%	[2]
Formulation	A solution in methyl acetate	[2]
Solubility	DMF: 50 mg/ml, DMSO: 25 mg/ml, Ethanol: 5 mg/ml, PBS (pH 7.2): 0.05 mg/ml	[2]
λmax	222, 280 nm	[2]
Storage	-20°C	[2]

Biological Activity and Mechanism of Action

(R)-BEL is primarily recognized as a selective inhibitor of calcium-independent phospholipase A2γ (iPLA2γ).[1][2][3][4] It acts as an irreversible, mechanism-based inhibitor.[1][2][3][4] The inhibitory activity of (R)-BEL against various enzymes is summarized in Table 2.

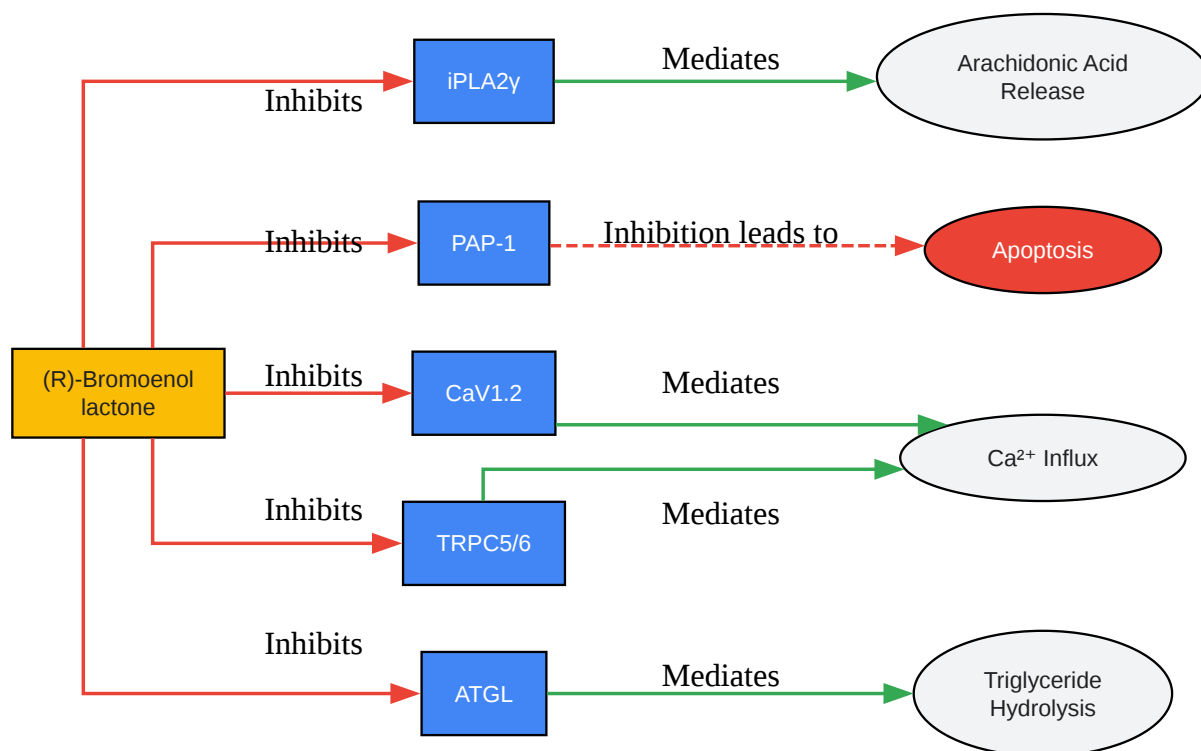
Table 2: Inhibitory Activity of **(R)-Bromoenol Lactone**

Target Enzyme	IC50	Notes	Source
Human recombinant iPLA2 γ	~0.6 μ M	Irreversible, mechanism-based inhibition.	[1][2][3][4][6]
iPLA2 β	Inhibition only at high doses (20-30 μ M)	Significantly less potent against the β isoform.	[2][3]
Phosphatidate Phosphohydrolase-1 (PAP-1)	Potent inhibitor	This off-target effect can induce apoptosis with long incubation times.	[7]
Voltage-gated Ca ²⁺ channels (CaV1.2)	Potent inhibitor	iPLA2-independent inhibition.	[8]
Transient Receptor Potential Canonical (TRPC) channels (TRPC5, TRPC6)	Potent inhibitor	iPLA2-independent inhibition.	[8]
Adipose triglyceride lipase (ATGL)	Inhibitor		[9]

The primary mechanism of action of (R)-BEL involves the irreversible modification of the active site of iPLA2 γ . However, it is crucial for researchers to be aware of its off-target effects, particularly the inhibition of PAP-1, which can lead to apoptosis in various cell lines.[7] This is especially important in studies involving prolonged exposure to the compound.

Signaling Pathways Affected by (R)-Bromoenol Lactone

The inhibition of iPLA2 γ by (R)-BEL can impact multiple downstream signaling pathways that are dependent on the products of iPLA2 γ activity, such as the release of arachidonic acid. Furthermore, its off-target effects on other enzymes and channels can lead to broader cellular consequences.



[Click to download full resolution via product page](#)

Caption: Inhibition of multiple enzymes and channels by (R)-BEL.

Experimental Protocols

Detailed methodologies are crucial for the reproducible application of **(R)-Bromo-enol lactone** in research.

In Vitro iPLA2 Activity Assay

This protocol is adapted from a method for measuring PLA2 activity in cell lysates.[10]

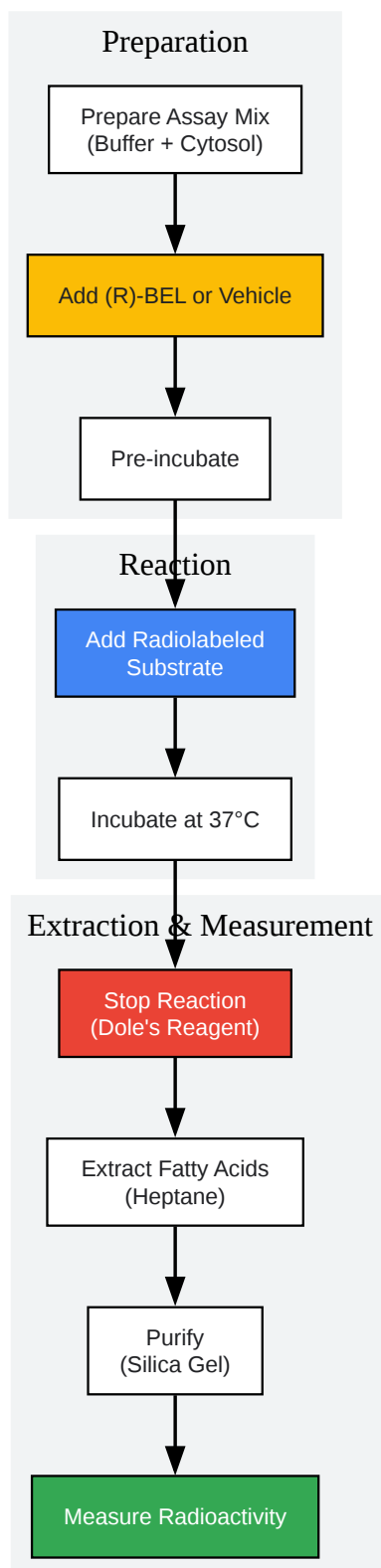
Materials:

- **(R)-Bromo-enol lactone** (CAS 478288-90-3)
- Cell or tissue cytosol

- Assay buffer: 0.1 M Tris-HCl (pH 9.0), 4 mM CaCl₂, 1 mg/ml fatty acid-free bovine serum albumin
- Radiolabeled substrate: e.g., 1-palmitoyl-2-[1-¹⁴C]linoleoyl-sn-glycero-3-phosphocholine
- Dole's reagent (isopropanol:heptane:1 M H₂SO₄, 40:10:1)
- Heptane
- Silica gel
- Liquid scintillation counter

Procedure:

- Prepare the assay mixture containing assay buffer and the cell/tissue cytosol.
- Add (R)-BEL to the desired final concentration. A vehicle control (e.g., DMSO) should be run in parallel.
- Pre-incubate the mixture for a specified time to allow for inhibitor binding.
- Initiate the reaction by adding the radiolabeled substrate.
- Incubate at 37°C for a defined period (e.g., 60 minutes).
- Stop the reaction by adding Dole's reagent.
- Extract the released fatty acids by adding heptane and water, followed by vortexing and centrifugation.
- Separate the heptane layer and pass it through a small column of silica gel to remove any remaining phospholipids.
- Quantify the radioactivity of the released fatty acid in the heptane layer using a liquid scintillation counter.



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro iPLA2 activity assay.

Cell-Based Apoptosis Assay

This protocol is based on findings that BEL can induce apoptosis.^[7]

Materials:

- Cell line of interest (e.g., U937, THP-1)
- Complete cell culture medium
- **(R)-Bromoenol lactone** (CAS 478288-90-3)
- Annexin V-FITC and Propidium Iodide (PI) staining kit
- Flow cytometer

Procedure:

- Seed cells in appropriate culture plates and allow them to adhere or stabilize.
- Treat cells with various concentrations of (R)-BEL for a specified duration (e.g., 24 hours). Include a vehicle-treated control group.
- Harvest the cells by trypsinization or scraping.
- Wash the cells with cold PBS.
- Resuspend the cells in 1X Annexin V binding buffer.
- Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's instructions.
- Incubate the cells in the dark for 15 minutes at room temperature.
- Analyze the stained cells by flow cytometry to quantify the percentage of apoptotic (Annexin V positive) and necrotic (PI positive) cells.

Safety and Handling

(R)-Bromoenol lactone is intended for research use only.[1][11] Standard laboratory safety precautions should be followed when handling this compound. This includes wearing personal protective equipment such as gloves, safety glasses, and a lab coat.[12] Avoid inhalation of dust or aerosols and prevent contact with skin and eyes.[12] Store the compound at -20°C in a tightly sealed container.[12]

Conclusion

(R)-Bromoenol lactone is a valuable pharmacological tool for the selective inhibition of iPLA2γ. Its use has contributed to a better understanding of the role of this enzyme in various physiological and pathological processes. However, researchers must be mindful of its off-target activities, particularly its ability to inhibit PAP-1 and induce apoptosis, and design their experiments accordingly. The detailed protocols and data presented in this guide are intended to facilitate the effective and reproducible use of (R)-BEL in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-Bromoenol lactone|CAS 478288-90-3|DC Chemicals [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
- 3. (R)-Bromoenol lactone - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. (R)-Bromoenol lactone | C16H13BrO2 | CID 40486928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (R)-Bromoenol lactone Datasheet DC Chemicals [dcchemicals.com]
- 7. Bromoenol lactone promotes cell death by a mechanism involving phosphatidate phosphohydrolase-1 rather than calcium-independent phospholipase A2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Bromoenol Lactone Inhibits Voltage-Gated Ca²⁺ and Transient Receptor Potential Canonical Channels - PMC [pmc.ncbi.nlm.nih.gov]

- 9. EP2948433B1 - Atglistatin as lipase inhibitor - Google Patents [patents.google.com]
- 10. The Cytotoxic Effect of Bromoenol Lactone, a Calcium-independent Phospholipase A2 Inhibitor, on Rat Cortical Neurons in Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 11. scbt.com [scbt.com]
- 12. (R)-Bromoenol lactone|478288-90-3|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [(R)-Bromoenol Lactone (CAS: 478288-90-3): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564792#r-bromoenol-lactone-cas-number-478288-90-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com